

Safe Disposal of Methyl threo-9,10-Dihydroxyoctadecanoate: A Procedural Guide

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Compound of Interest

Compound Name: *Methyl threo-9,10-Dihydroxyoctadecanoate*
Cat. No.: *B15548695*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe disposal of **methyl threo-9,10-dihydroxyoctadecanoate**.

Disclaimer: While specific safety data sheets for **methyl threo-9,10-dihydroxyoctadecanoate** are not readily available, this guidance is based on information for similar fatty acid methyl esters (FAMES). It is imperative to consult with your institution's environmental health and safety (EHS) office and adhere to all local, state, and federal regulations.

Key Safety and Handling Information

Before disposal, it is crucial to handle **methyl threo-9,10-dihydroxyoctadecanoate** with appropriate care. While many fatty acid methyl esters are not classified as hazardous, good laboratory practices should always be observed.^{[1][2]}

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including safety glasses, a lab coat, and chemical-resistant gloves.

- Ventilation: Handle the compound in a well-ventilated area to minimize inhalation exposure.
[2]
- Spill Management: In case of a spill, absorb the material with an inert absorbent, such as sand or earth.[3] Collect the absorbed material into a suitable, closed container for disposal.

Quantitative Data for Related Fatty Acid Methyl Esters

The following table summarizes key quantitative data for compounds structurally related to **methyl threo-9,10-dihydroxyoctadecanoate**. This information should be used as a general guideline for handling and storage.

Property	Value	Notes and Citations
Molecular Formula	C ₁₉ H ₃₈ O ₄	Specific to Methyl 9,10-dihydroxyoctadecanoate.[4]
Molecular Weight	330.5 g/mol	Specific to Methyl 9,10-dihydroxyoctadecanoate.[4]
Boiling Point	443.1 °C at 760 mmHg	For Methyl 9,10-dihydroxyoctadecanoate.[5]
Flash Point	143.2 °C	For Methyl 9,10-dihydroxyoctadecanoate.[5]
Density	0.968 g/cm ³	For Methyl 9,10-dihydroxyoctadecanoate.[5]
Storage Temperature	-20°C Freezer, Under inert atmosphere	For Methyl 9,10-dihydroxyoctadecanoate.[5]
Solubility	Chloroform (Slightly), Methanol (Slightly)	For Methyl 9,10-dihydroxyoctadecanoate.[5]

Step-by-Step Disposal Protocol

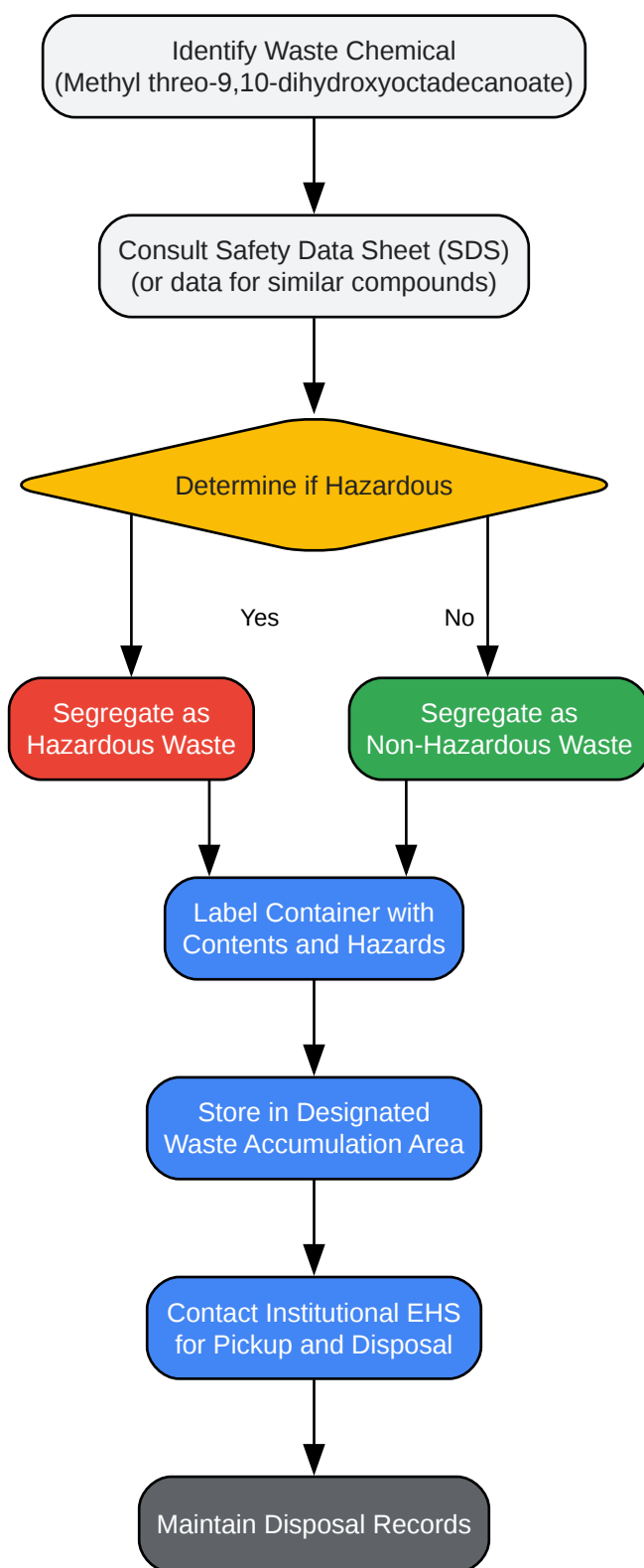
The disposal of **methyl threo-9,10-dihydroxyoctadecanoate** should be conducted in a manner that ensures safety and regulatory compliance.

- Waste Identification and Segregation:
 - Characterize the waste. Based on available data for similar compounds, pure **methyl threo-9,10-dihydroxyoctadecanoate** is unlikely to be classified as hazardous waste. However, any contamination with hazardous materials will alter the disposal requirements.
 - Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- Containerization:
 - Use a chemically compatible, leak-proof container for waste collection. The original container is often a suitable choice.
 - Label the container clearly with the full chemical name: "**Methyl threo-9,10-dihydroxyoctadecanoate**".
- Consult Institutional Guidelines:
 - Contact your institution's EHS office to determine the specific disposal pathway for non-hazardous chemical waste. They will provide guidance on whether the material can be disposed of through a chemical waste program or if other specific procedures are required.
- Arranging for Disposal:
 - Follow your institution's procedures for requesting a waste pickup. This may involve submitting an online form or contacting the EHS office directly.
 - Store the sealed and labeled waste container in a designated, secure area while awaiting pickup.
- Documentation:

- Maintain a record of the waste disposal, including the chemical name, quantity, and date of disposal, in your laboratory notebook or inventory system.

Disposal Decision Workflow

The following diagram illustrates the general decision-making process for the disposal of laboratory chemical waste.



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Caption: Logical workflow for laboratory chemical waste disposal.

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References

- [1. carlroth.com \[carlroth.com\]](#)
- [2. carlroth.com \[carlroth.com\]](#)
- [3. vitol.com \[vitol.com\]](#)
- [4. METHYL erythro-9,10-DIHYDROXYOCTADECANOATE | 3639-30-3 | INDOFINE Chemical Company \[indofinechemical.com\]](#)
- [5. lookchem.com \[lookchem.com\]](#)
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